

Personal protective equipment for handling IR-797 chloride

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Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B8193060

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Essential Safety and Handling Guide for IR-797 Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **IR-797 chloride**, a near-infrared (NIR) dye. Adherence to these procedures is essential to ensure personal safety and regulatory compliance in the laboratory.

Product Information and Physical Properties

IR-797 chloride is a solid, methanol-soluble laser dye. The following table summarizes its key physical and chemical properties.

Property	Value
CAS Number	110992-55-7
Molecular Formula	C ₃₁ H ₃₄ Cl ₂ N ₂
Molecular Weight	505.52 g/mol
Appearance	Solid
Melting Point	116.7-128.0 °C
λ _{max}	797 nm (in methanol)
Storage Temperature	-20°C

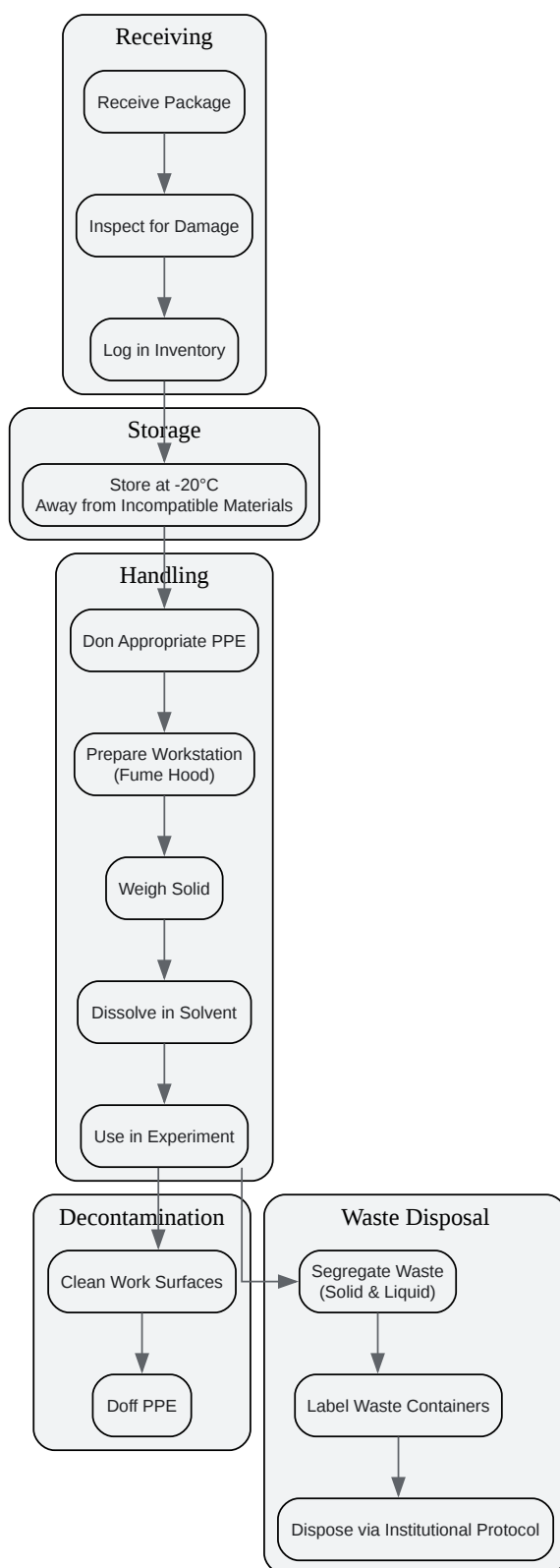
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **IR-797 chloride** to minimize exposure and ensure safety.

Equipment	Specification
Eye Protection	Chemical safety goggles or full-face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile).
Respiratory Protection	Type N95 (US) or equivalent dust mask/respirator.
Body Protection	Laboratory coat.

Safe Handling and Operational Workflow

Proper handling of **IR-797 chloride** is critical to prevent accidental exposure and contamination. The following workflow outlines the key steps from receipt to disposal.



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Caption: Safe handling workflow for **IR-797 chloride**.

Experimental Protocol: Preparation of a Stock Solution

- Preparation: Ensure a chemical fume hood is operational. Gather all necessary PPE and materials.
- Weighing: Tare a clean, dry vial on an analytical balance. Carefully weigh the desired amount of **IR-797 chloride** solid.
- Dissolving: Add the appropriate volume of a suitable solvent (e.g., methanol) to the vial.
- Mixing: Gently swirl or vortex the vial until the solid is completely dissolved.
- Storage: Label the vial with the chemical name, concentration, solvent, and date of preparation. Store the stock solution at an appropriate temperature, protected from light.

Emergency Procedures: Spills and Exposure

In the event of a spill or personnel exposure, immediate and appropriate action is crucial. The following diagram outlines the decision-making process for emergency response.

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